

Essential Guide to Handling 3-Methyladipic Acid in a Laboratory Setting

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Compound of Interest

Compound Name: 3-Methyladipic acid

Cat. No.: B3434890

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **3-Methyladipic acid**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Properties and Hazards

3-Methyladipic acid is a white, fine crystalline powder.[1] While it is a valuable metabolite for research, particularly as a biomarker for the ω -oxidation of phytanic acid, it presents several hazards that necessitate careful handling.[2][3]

Hazard Classifications:

- Skin Irritation (Category 2)[4]
- Serious Eye Irritation (Category 2A)[4]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation[4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₄	[4]
Molecular Weight	160.17 g/mol	[4]
Melting Point	100-102 °C	[1] [4]
Boiling Point	230 °C (at 30 mmHg)	[1] [4]
Appearance	White fine crystalline powder	[1]
Water Solubility	16.8 g/L (Predicted)	[5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[\[6\]](#) The following table summarizes the recommended equipment when handling **3-Methyladipic acid.**[\[4\]](#)

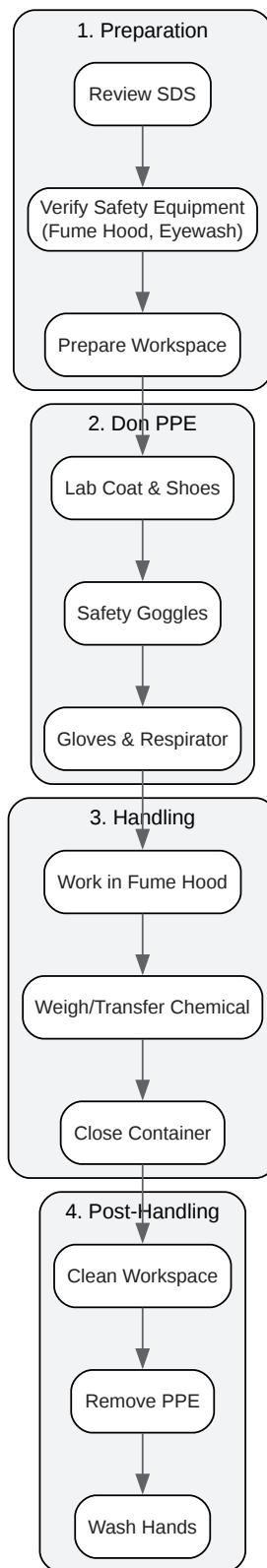
Body Area	Recommended PPE	Specifications & Remarks
Respiratory	Dust mask / Respirator	A NIOSH-approved N95 dust mask is recommended for handling the solid powder. ^[4] In cases of low pollution or brief exposure, a respiratory filter may be used.
Eyes/Face	Safety Goggles / Face Shield	Chemical safety goggles are essential. ^[7] A face shield should be worn in situations where splashing is a risk.
Hands	Chemical-resistant Gloves	Nitrile or other suitable chemical-resistant gloves should be worn. ^[8] Inspect gloves for tears or punctures before each use.
Body	Laboratory Coat	A lab coat should be worn to protect skin and clothing.
Feet	Closed-toe Shoes	Shoes must fully cover the feet; sandals or perforated shoes are not permitted. ^[7]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling minimizes risk.^[8] Always work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^[6]

- Preparation:
 - Review the Safety Data Sheet (SDS) before starting work.
 - Ensure a safety shower and eyewash station are accessible.
 - Prepare and label all necessary equipment.

- Clear the workspace of any clutter.[7]
- Donning PPE:
 - Put on a lab coat, closed-toe shoes, safety goggles, and gloves as specified in the table above.
- Handling the Chemical:
 - Weigh and handle the solid -Methyladipic acid within a chemical fume hood to control dust.
 - Avoid direct contact with the skin and eyes.
 - Use a spatula or other appropriate tools to transfer the powder.
 - If creating a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Securely close the container for **3-Methyladipic acid**.
 - Clean the work area, including the balance and benchtop, with an appropriate solvent and dispose of the cleaning materials as hazardous waste.
 - Remove PPE carefully, avoiding contamination of skin.
 - Wash hands thoroughly with soap and water after work is complete.[7]

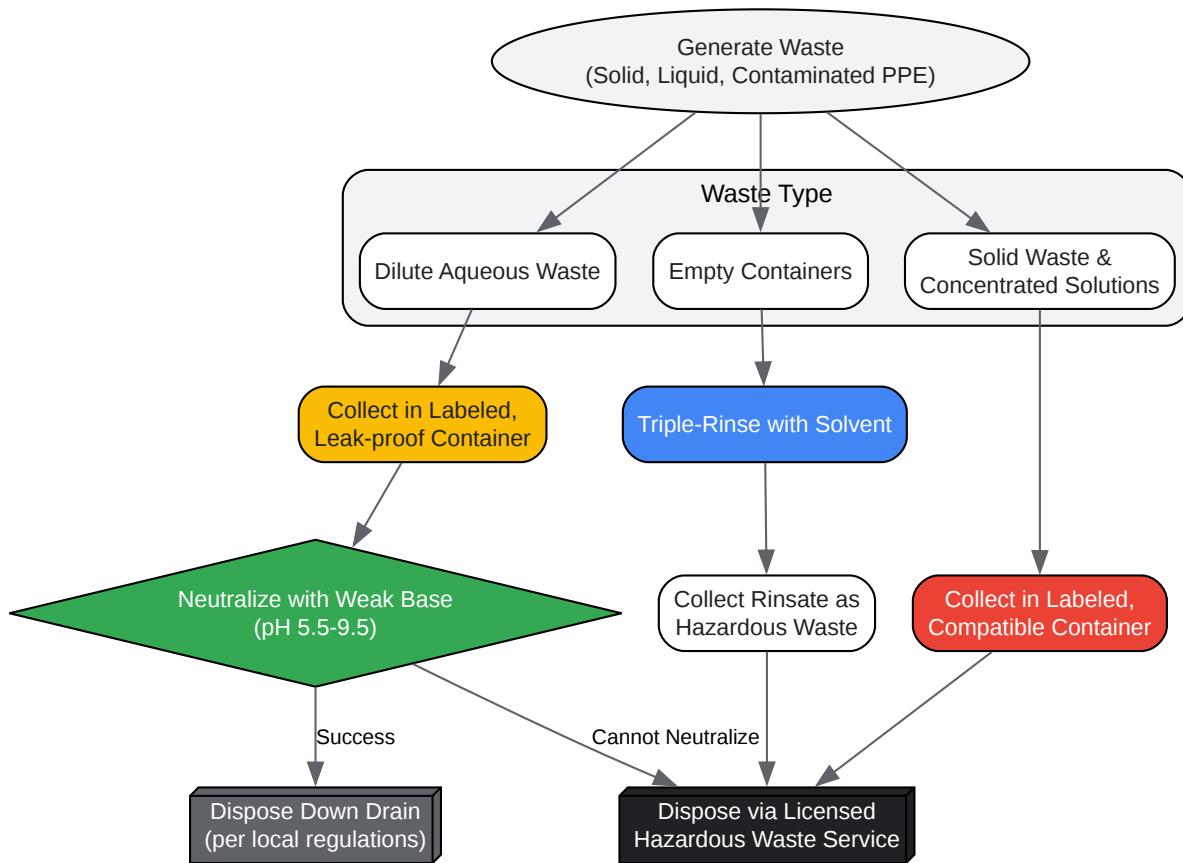
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Caption: Safe handling workflow for **3-Methyladipic acid**.

Disposal Plan

Improper disposal of **3-Methyladipic acid** and its containers can pose environmental and safety risks.^[9] All waste must be treated as hazardous unless neutralized.

- Segregation:
 - Keep **3-Methyladipic acid** waste separate from other chemical waste streams to avoid unintended reactions.^[10]
- Containerization:
 - Collect solid waste in a clearly labeled, sealed, and compatible container.
 - Aqueous waste solutions should be stored in a labeled, leak-proof container.^[9]
 - Empty original containers must be triple-rinsed with a suitable solvent; the rinsate should be collected as hazardous waste.
- Neutralization (for dilute aqueous solutions only):
 - This should only be performed by trained personnel with appropriate PPE in a fume hood.
 - Slowly add a weak base, such as sodium bicarbonate, to the acidic solution while stirring.
^[9]
 - Monitor the pH. The target is a neutral pH between 5.5 and 9.5.^[11]
 - Once neutralized, the solution may be eligible for drain disposal, pending local regulations.
^[11]
- Final Disposal:
 - Solid waste and concentrated solutions must be disposed of through a licensed professional waste disposal service.^{[10][12]} Do not discard in regular trash or down the drain.^[13]
 - Follow all local, state, and federal regulations for hazardous waste disposal.



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Caption: Disposal workflow for **3-Methyladipic acid** waste.

Experimental Protocol: Quantification in Urine

Urinary levels of **3-Methyladipic acid** can serve as a biomarker for certain metabolic disorders, such as adult Refsum disease.^[2] The following is a generalized methodology for its quantification using Gas Chromatography-Mass Spectrometry (GC-MS), a common analytical technique for this purpose.^{[14][15]}

Objective: To extract, derivatize, and quantify **3-Methyladipic acid** from a urine sample.

Methodology:

- Sample Preparation:
 - Thaw frozen urine samples (-20°C) at room temperature.
 - Take a specific volume of urine, normalized to creatinine concentration (e.g., equivalent to 0.25 mg of creatinine).[14]
 - Add an internal standard (e.g., tropic acid) to the sample for accurate quantification.[14]
- Extraction:
 - Acidify the urine sample to a low pH using an acid like hydrochloric acid.
 - Extract the organic acids from the aqueous urine sample using a solvent such as ethyl acetate or by using solid-phase extraction with a sorbent like Porapak Q.[15]
 - Repeat the extraction process multiple times to ensure complete recovery.
 - Combine the organic layers and evaporate them to dryness under a stream of nitrogen.
- Derivatization:
 - To make the non-volatile **3-Methyladipic acid** suitable for GC analysis, convert it to a volatile derivative.
 - Add a derivatizing agent, such as a silylating reagent (e.g., BSTFA with TMCS), to the dried extract.
 - Heat the mixture (e.g., at 60-70°C for one hour) to complete the reaction, forming trimethylsilyl (TMS) esters of the acid.
- GC-MS Analysis:
 - Inject a small volume (e.g., 1 µL) of the derivatized sample into the GC-MS system.
 - Gas Chromatography: Use a capillary column (e.g., HP-5MS) to separate the components of the mixture.[14] The oven temperature is programmed to ramp up over time to elute different compounds at different retention times.

- Mass Spectrometry: As compounds elute from the GC column, they are ionized and fragmented in the mass spectrometer. The mass-to-charge ratio of these fragments is measured, creating a unique mass spectrum for each compound.
- Identify the **3-Methyladipic acid** derivative based on its characteristic retention time and mass spectrum.
- Quantification:
 - Create a standard curve using known concentrations of pure **3-Methyladipic acid** that have undergone the same extraction and derivatization process.
 - Compare the peak area of the **3-Methyladipic acid** derivative in the sample to the peak area of the internal standard.
 - Calculate the concentration of **3-Methyladipic acid** in the original urine sample by referencing the standard curve. The final concentration is typically reported relative to creatinine levels (e.g., in $\mu\text{mol}/\text{mmol}$ creatinine).[16]

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